

safety and handling of 4-Bromobenzaldehyde-¹³C₆

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Compound of Interest

Compound Name: 4-Bromobenzaldehyde-¹³C₆

Cat. No.: B12408855

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An In-depth Technical Guide on the Safety and Handling of 4-Bromobenzaldehyde-¹³C₆

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols, handling procedures, and essential properties of 4-Bromobenzaldehyde-¹³C₆. While the ¹³C₆ designation indicates a stable, non-radioactive isotope labeling, the chemical's reactivity and potential hazards are identical to its unlabeled counterpart. Adherence to the guidelines outlined herein is critical for ensuring laboratory safety and maintaining sample integrity.

Compound Identification and Properties

4-Bromobenzaldehyde-¹³C₆ is an isotopically labeled aromatic aldehyde. The "-¹³C₆" signifies that all six carbon atoms in the benzene ring are the stable isotope Carbon-13. This labeling is invaluable for tracing metabolic pathways and in quantitative mass spectrometry-based research without introducing radiological hazards.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	4-Bromobenzaldehyde-¹³C₆
Synonyms	p-Bromobenzaldehyde- ¹³ C ₆
CAS Number	1122-91-4 (for unlabeled)
Molecular Formula	¹³ C ₆ C ¹ H ₅ BrO

| Molecular Weight | 191.07 g/mol (differs from unlabeled 185.02 g/mol)[\[1\]](#)[\[2\]](#)[\[3\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Citations
Appearance	White to off-white crystalline powder/solid.	[1]
Melting Point	55 - 58 °C (131 - 136.4 °F)	[2] [4] [5]
Boiling Point	224 - 226 °C at 760 mmHg	[1]
Flash Point	108 °C (226.4 °F) - Closed Cup	[6]
Density	~1.557 - 1.85 g/cm ³	[1]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, chloroform.	[1] [5]
Odor	Characteristic aromatic.	[1] [2]

| Stability | Stable under recommended storage conditions. Sensitive to air, light, and moisture. [\[1\]](#)[\[7\]](#) |

Hazard Identification and Toxicology

The primary hazards associated with 4-Bromobenzaldehyde-¹³C₆ are chemical in nature. It is classified as an irritant and is harmful if ingested.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3][4][8]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[2][3][4]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[2][3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[2][4][7]

Signal Word: Warning[2]

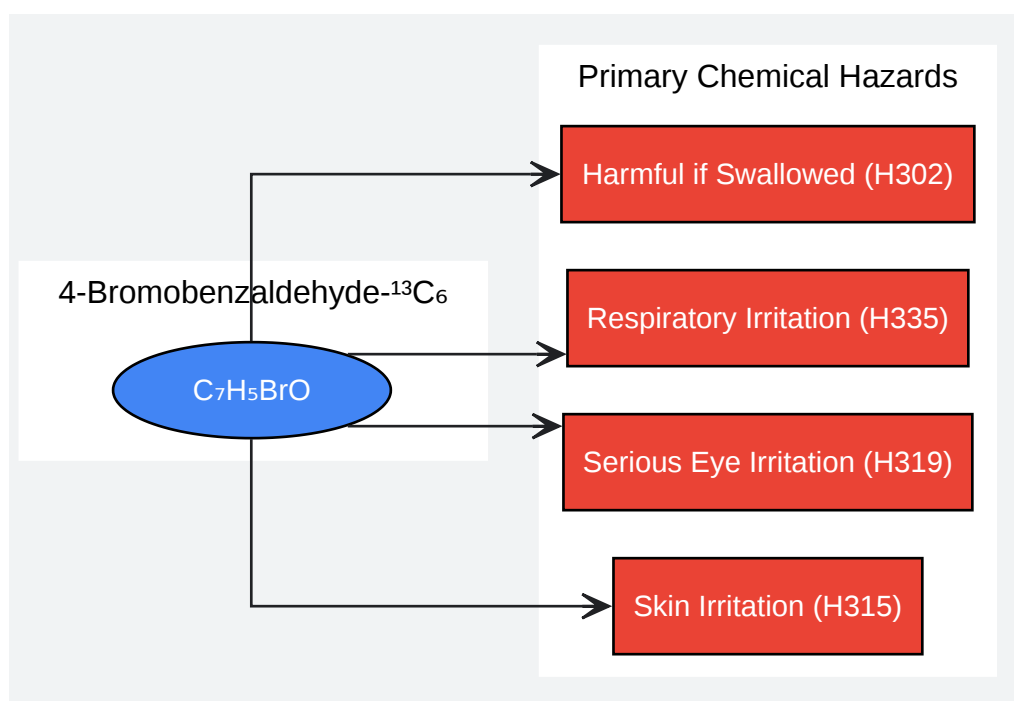
[Click to download full resolution via product page](#)Caption: Primary GHS hazards associated with 4-Bromobenzaldehyde-¹³C₆.

Table 3: Toxicological Data

Route	Species	Value	Citation
Oral (LD50)	Mouse	1230 mg/kg	[6][9]

| Intraperitoneal (LD50) | Mouse | 389 mg/kg [\[\[9\]](#) |

Experimental Protocols: Safe Handling and Storage

Proper handling and storage are paramount to ensure user safety and the integrity of this isotopically labeled compound.

Engineering Controls

- Work should be conducted in a well-ventilated area.
- Use a certified chemical fume hood to control airborne levels and minimize inhalation exposure.[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

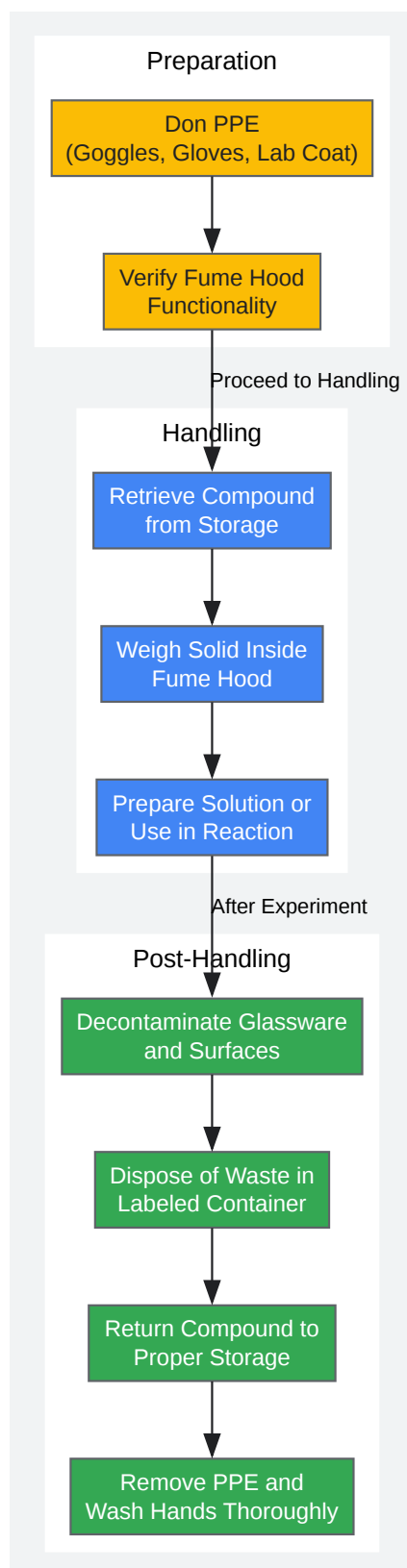
Personal Protective Equipment (PPE)

A risk assessment should be conducted before use, but the following PPE is generally recommended.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	Standard Examples
Eye/Face	Chemical safety goggles or glasses.	EN 166 (EU) or OSHA 29 CFR 1910.133
Hand	Chemically resistant, impervious gloves (e.g., Nitrile rubber).	Inspect gloves before use.
Skin/Body	Laboratory coat, long-sleeved clothing.	Appropriate protective clothing to prevent skin exposure.

| Respiratory | Required if dust is generated and ventilation is inadequate. | NIOSH/MSHA or European Standard EN 149 approved respirator.[\[2\]](#) |



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Caption: Standard laboratory workflow for handling solid 4-Bromobenzaldehyde-¹³C₆.

Handling Protocol

- **Preparation:** Before handling, ensure all engineering controls are operational and the required PPE is worn correctly.
- **Aliquotting:** Avoid generating dust when handling the solid. If weighing, do so within a fume hood or ventilated enclosure. Use non-sparking tools.[\[8\]](#)
- **General Use:** Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke in the work area.[\[8\]](#) Wash hands thoroughly after handling.
- **Waste Disposal:** Dispose of waste materials in a suitable, closed, and clearly labeled container for chemical waste, following institutional and local regulations.

Storage Conditions

- Store in a tightly closed container.[\[6\]](#)
- Keep in a cool, dry, and well-ventilated place away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[\[9\]](#)
- The compound is sensitive to air, light, and moisture; therefore, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to maintain purity.[\[2\]](#)[\[7\]](#)

Special Considerations for $^{13}\text{C}_6$ Isotopic Labeling

While 4-Bromobenzaldehyde- $^{13}\text{C}_6$ is not radioactive, its value lies in its high isotopic enrichment. Contamination can compromise experimental results.

- **Non-Radioactive Nature:** Carbon-13 is a naturally occurring, stable isotope of carbon. It poses no radiological hazard.[\[10\]](#)[\[11\]](#)
- **Preventing Isotopic Dilution:** Use dedicated, clean glassware and spatulas to prevent cross-contamination with the unlabeled (^{12}C) version of the compound or other carbon-containing reagents.
- **Avoiding ^{14}C Contamination:** In laboratories where both stable isotopes (^{13}C) and radioisotopes (^{14}C) are used, extreme care must be taken. Although unlikely in the

manufactured product, cross-contamination in the lab is a risk.[12] Maintain separate work areas, equipment, and waste streams for radioactive and non-radioactive materials to prevent inadvertent contamination of stable isotope experiments.[12]

Emergency and First Aid Procedures

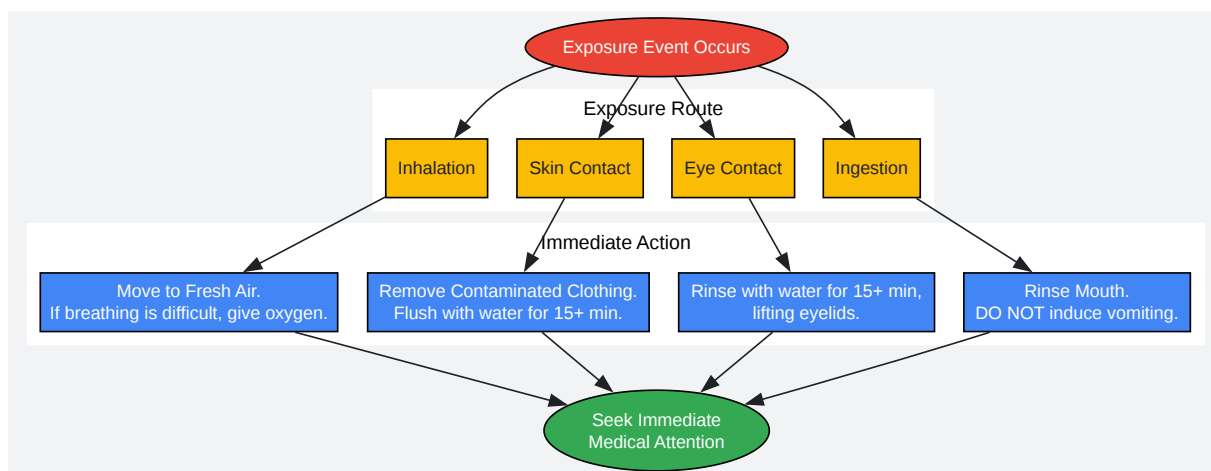
Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

Table 5: First Aid Procedures

Exposure Route	Action	Citations
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.	[2]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.	[2][7]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |[6] |



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Caption: Decision workflow for first aid response to an exposure event.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.2. Avoid dust formation and breathing dust/vapors.[2][13]
- Environmental Precautions: Prevent the material from entering drains or waterways.[13]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation. Place it into a suitable, closed container for disposal.[2] Clean the spill area thoroughly.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13]
- Specific Hazards: The product is combustible at high temperatures.[6] Hazardous combustion products may include carbon oxides and halogenated compounds.[6]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[13]

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